

# An In-depth Technical Guide to 2,6-Dimethyloctane-1,6-diol

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## Compound of Interest

Compound Name: 2,6-Dimethyloctane-1,6-diol

Cat. No.: B15477098

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This technical guide provides a comprehensive overview of **2,6-Dimethyloctane-1,6-diol**, including its chemical identity, physicochemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity

The CAS number for **2,6-Dimethyloctane-1,6-diol** is 36809-42-4. It is important to distinguish this compound from its structural isomers and related derivatives, which possess different CAS numbers and potentially different chemical and biological properties.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,6-Dimethyloctane-1,6-diol** and related compounds for comparative analysis. Data for the primary compound of interest is limited; therefore, properties of structurally similar molecules are included to provide context.

Property	2,6-Dimethyloctane-1,6-diol	2,6-Dimethyloctane	2,6-Dimethyloctane-1,3-diol	2,6-Dimethyloctane-1,8-diol	2,6-Dimethyl-7-octene-2,6-diol
CAS Number	36809-42-4	2051-30-1[1][2][3]	Not Available	Not Available	55684-98-5[4]
Molecular Formula	C10H22O2	C10H22[2][3]	C10H22O2[5]	C10H22O2[6]	C10H20O2
Molecular Weight (g/mol)	174.28	142.28[2]	174.28[5]	174.28[6]	172.26
Boiling Point (°C)	Not Available	158[7]	Not Available	Not Available	Not Available
Density (g/cm³)	Not Available	0.73[7]	Not Available	Not Available	Not Available
Flash Point (°C)	Not Available	34[7]	Not Available	Not Available	Not Available
Water Solubility	Not Available	89.16 ug/L[7][8]	Not Available	Not Available	3.28 g/L (Predicted)[9]
LogP	Not Available	5.49 (Estimated)[7]	2.3 (Computed)[5]	2.2 (Computed)[6]	1.65 (Predicted)[9]

## Experimental Protocols

While specific experimental protocols for the synthesis of **2,6-Dimethyloctane-1,6-diol** are not readily available in the searched literature, a detailed synthesis for a closely related compound, 2,6-dimethyloctane, is described. This procedure, involving the hydrogenation of geraniol, provides a valuable reference for a potential synthetic route.

Synthesis of 2,6-Dimethyloctane from Geraniol[10]

This protocol outlines the chemical conversion of geraniol to 2,6-dimethyloctane via direct hydrogenation.

Materials:

- Geraniol
- Palladium on carbon (5% Pd)
- Tetrahydrofuran (THF)
- Hexane
- Hydrogen gas
- Ethanol

Procedure:

- Hydrogenation of Geraniol:
  - In a suitable reaction vessel, dissolve geraniol (184 g, 1.19 mol) in tetrahydrofuran (700 mL).
  - Add palladium on carbon (5.09 g, 5% Pd) to the solution.
  - Carry out the hydrogenation at room temperature for 15 hours under a hydrogen atmosphere.
- Catalyst Removal and Solvent Evaporation:
  - After the reaction is complete, filter the mixture to remove the palladium on carbon catalyst.
  - Wash the filter cake with hexane.
  - Remove the THF and hexane from the filtrate by rotary evaporation.
- Purification by Vacuum Distillation:

- Separate the reaction mixture by vacuum distillation to obtain two fractions: the alcohol product (3,7-dimethyloctan-1-ol) and a mixture of 3,7-dimethyloct-2-ene and 2,6-dimethyloctane.
- Reduction to 2,6-Dimethyloctane:
  - Reduce the isolated octane/octene mixture with hydrogen gas in the presence of fresh Pd/C (1.69 g, 5% Pd). This reduction is carried out neat, with a small amount of ethanol used to rinse the starting material into the reaction vessel.
  - Conduct the reaction in a Parr shaker for 20 hours.
- Final Isolation and Purification:
  - Filter the reaction mixture and wash the filter cake with hexane.
  - Concentrate the crude product by rotary evaporation.
  - Isolate the final product, 2,6-dimethyloctane, by vacuum distillation at 83-86 °C and 70 mm Hg.
  - The reported yield is 40 g (30%).

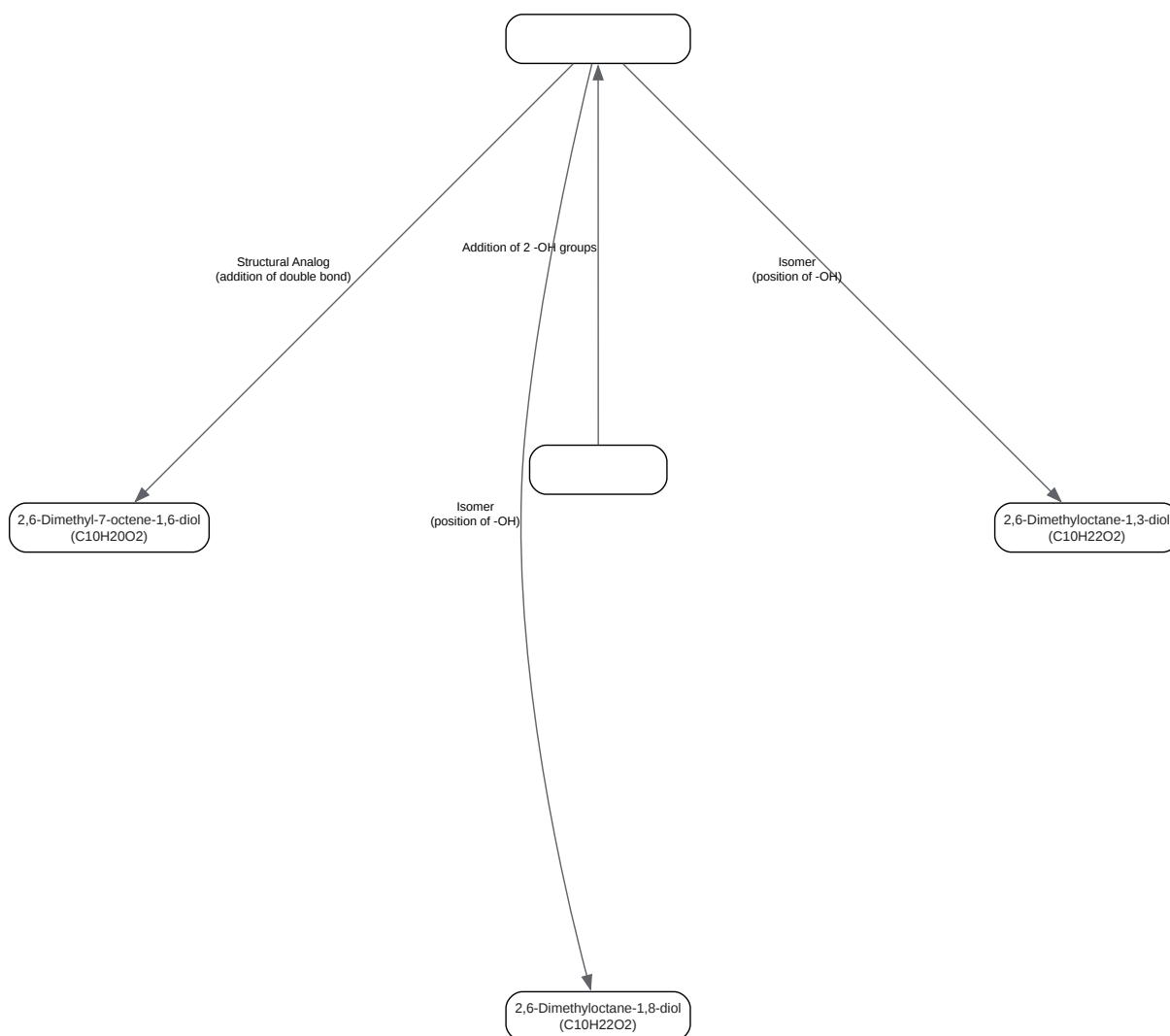
#### Product Characterization:

- The identity of the product can be confirmed using Nuclear Magnetic Resonance (NMR) and Gas Chromatography-Mass Spectrometry (GC/MS).

## Visualizations

### Logical Relationship of 2,6-Dimethyloctane Diol Isomers

The following diagram illustrates the structural relationships between **2,6-Dimethyloctane-1,6-diol** and its related isomers.

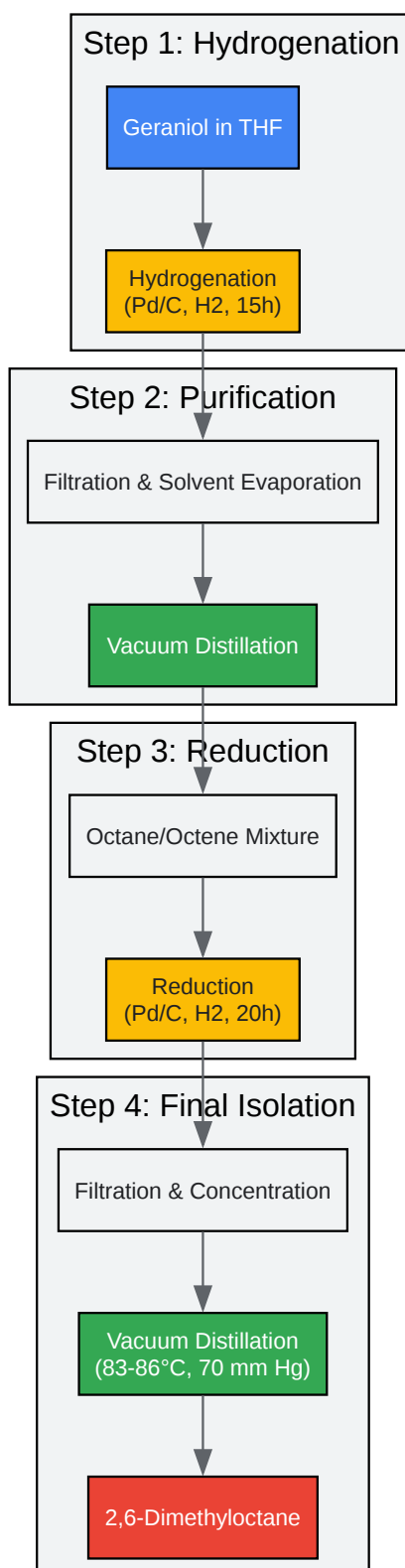


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Structural relationships of 2,6-Dimethyloctane derivatives.

## Experimental Workflow for the Synthesis of 2,6-Dimethyloctane

This diagram outlines the key steps in the synthesis of 2,6-dimethyloctane from geraniol, as detailed in the experimental protocol section.



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Workflow for the synthesis of 2,6-dimethyloctane.

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